

Tris(2-aminoethyl)amine (CAS 4097-89-6): A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Tris(2-aminoethyl)amine*

Cat. No.: B1216632

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Abstract

Tris(2-aminoethyl)amine, commonly referred to as TREN, is a tripodal tetradeятate chelating ligand with the CAS number 4097-89-6. Its unique structure, featuring a central tertiary amine and three primary amine arms, makes it a versatile building block in coordination chemistry, materials science, and catalysis. This technical guide provides an in-depth overview of the physicochemical properties, synthesis, and key applications of **Tris(2-aminoethyl)amine**, with a focus on detailed experimental protocols and logical workflows for its use in research and development.

Physicochemical and Safety Data

Tris(2-aminoethyl)amine is a colorless to light yellow liquid that is soluble in water.^[1] It is a highly basic compound and is known to be hygroscopic and air-sensitive, readily absorbing carbon dioxide from the atmosphere.^{[2][3]}

Table 1: Physicochemical Properties of **Tris(2-aminoethyl)amine**

Property	Value	Reference(s)
Molecular Formula	C6H18N4	[4]
Molecular Weight	146.23 g/mol	[4][5]
Appearance	Clear, colorless to dark yellow liquid	[5][6]
Boiling Point	114 °C at 15 mmHg (20 hPa)	[2][6]
Melting Point	-16 °C	[6]
Density	0.976 g/mL at 20 °C	[2][7]
Vapor Pressure	0.02 - 0.03 hPa at 20 °C	[2][6]
Refractive Index (n20/D)	1.497	[2][7]
Flash Point	113 °C (closed cup)	[6][7]
Water Solubility	Soluble	[1][2]
pH	11.8	[6]

Table 2: Safety and Toxicological Data

Hazard Statement	GHS Classification	Precautionary Statement Examples	Reference(s)
Toxic if swallowed	Acute Toxicity, Oral (Category 3)	P301+P310: IF SWALLOWED: Immediately call a POISON CENTER/doctor.	[7][8]
Fatal in contact with skin	Acute Toxicity, Dermal (Category 2)	P262: Do not get in eyes, on skin, or on clothing.	[7][8]
Causes severe skin burns and eye damage	Skin Corrosion/Irritation (Category 1)	P280: Wear protective gloves/protective clothing/eye protection/face protection.	[7][8]
Causes damage to organs	Specific Target Organ Toxicity, Single Exposure (Category 1)	P260: Do not breathe dust/fume/gas/mist/vapours/spray.	[8]

Synthesis of Tris(2-aminoethyl)amine

A common synthetic route to **Tris(2-aminoethyl)amine** involves the reaction of triethanolamine with thionyl chloride, followed by amination.

Experimental Protocol: Synthesis from Triethanolamine

This protocol is adapted from patent literature and provides a general methodology.[9][10]

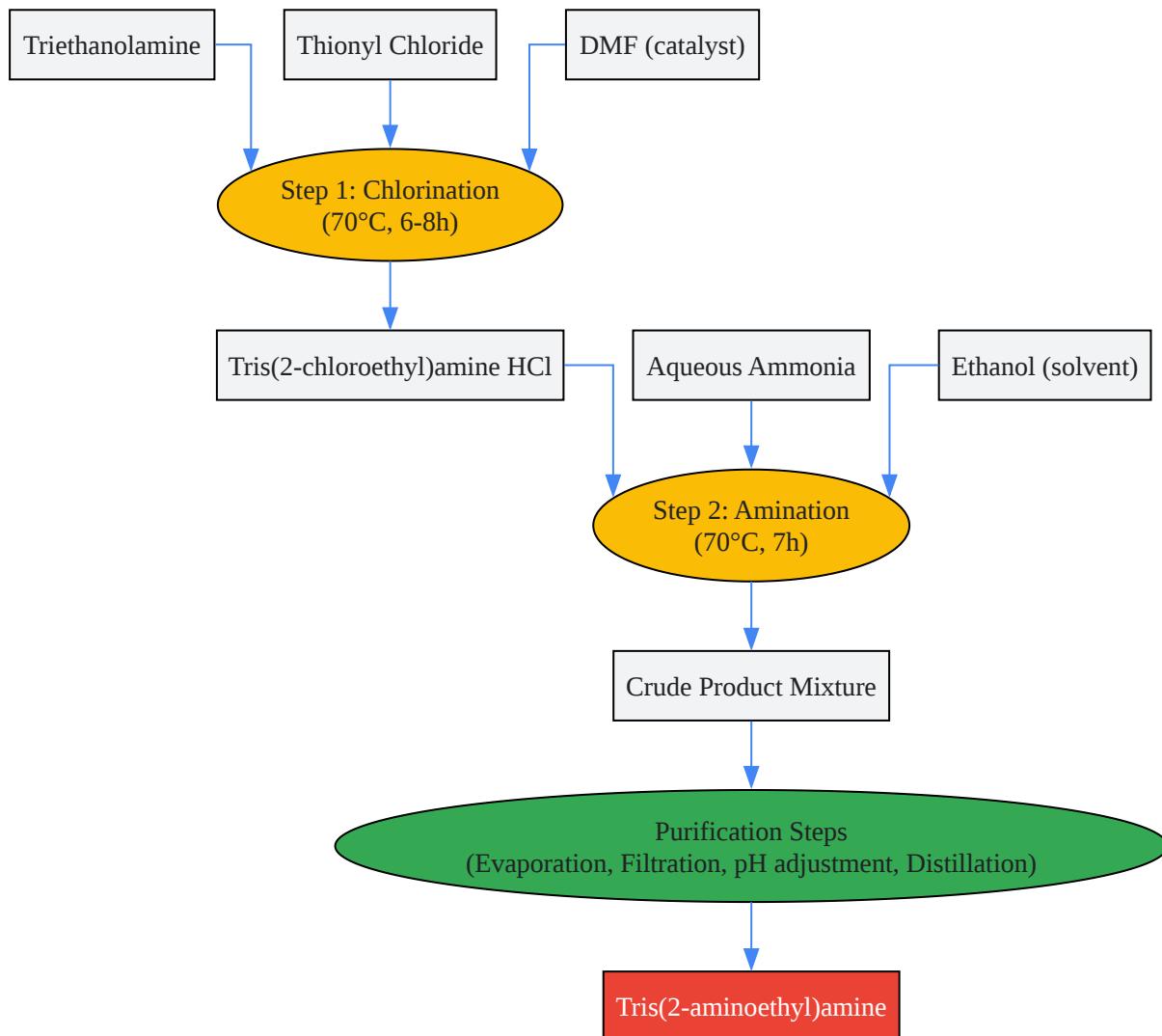
Step 1: Synthesis of Tris(2-chloroethyl)amine hydrochloride

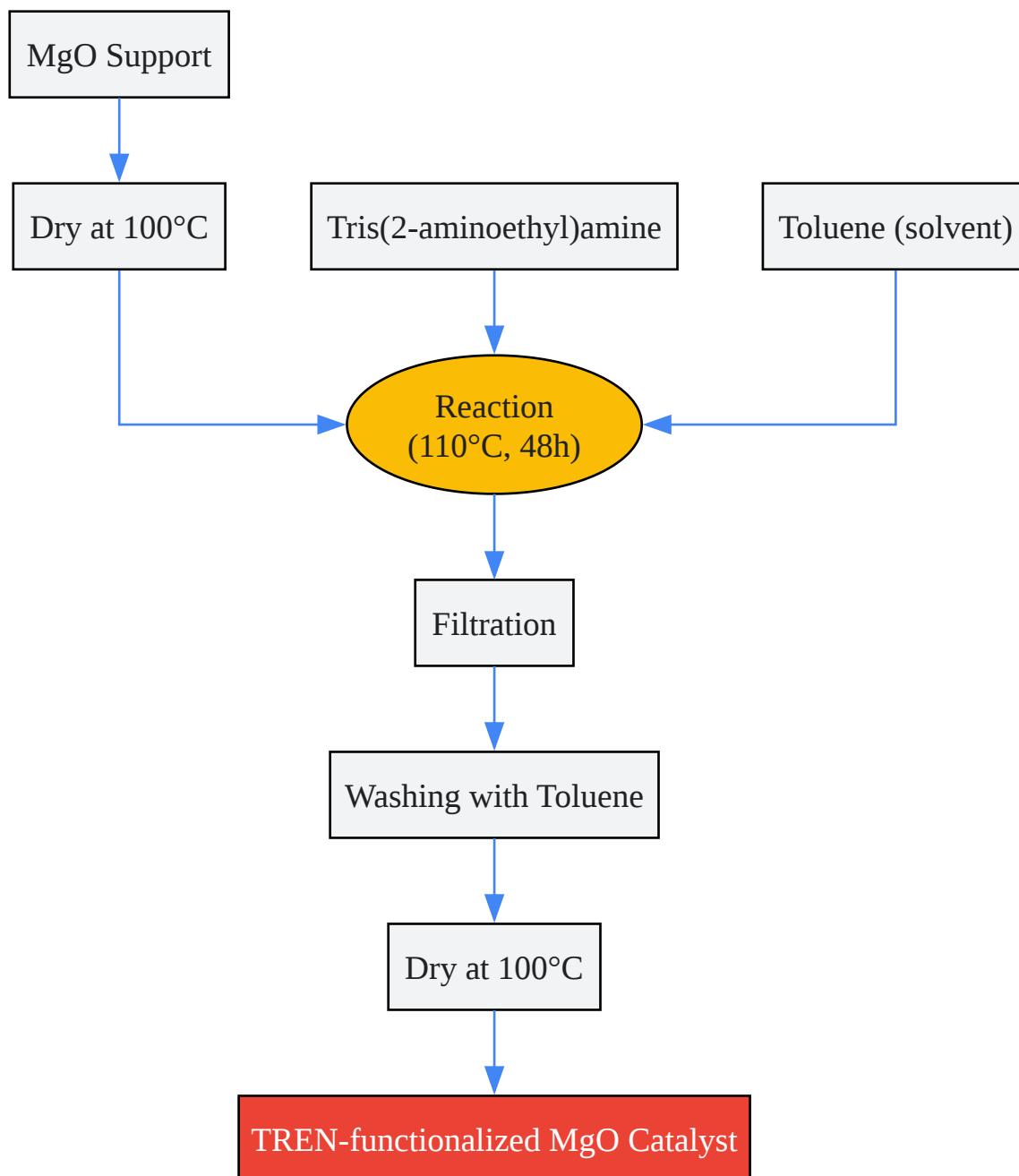
- In a three-necked flask equipped with a stirrer and a dropping funnel, add 14.9 g of triethanolamine and 14.9 g of dimethylformamide (DMF).

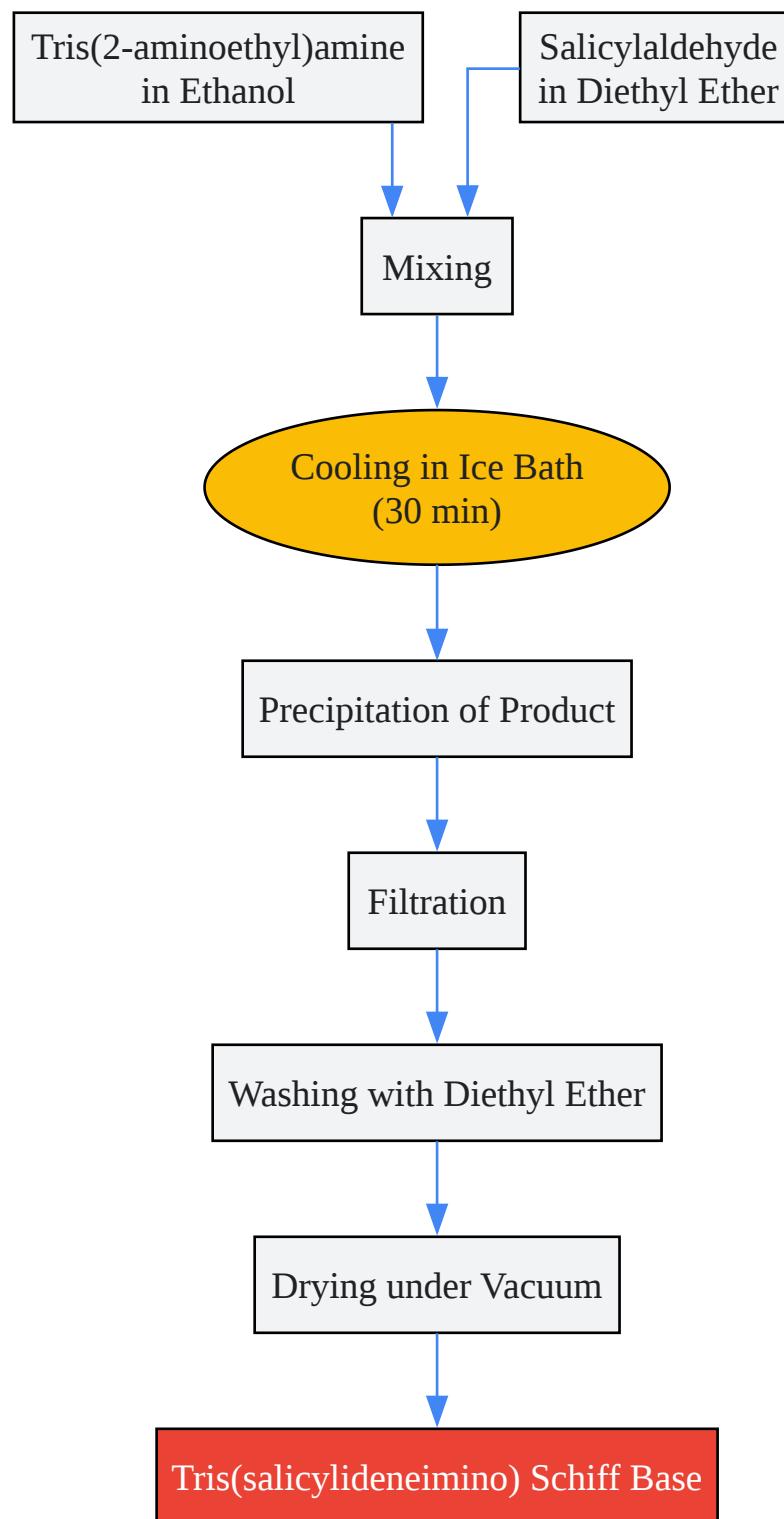
- Stir the mixture and slowly add 50 g of thionyl chloride dropwise. An initial formation of a white solid accompanied by gas evolution may be observed, which later dissolves.
- After the addition is complete, heat the reaction mixture to 70°C and maintain it under reflux for 6-8 hours.
- After the reaction, remove the excess thionyl chloride under reduced pressure to obtain a concentrate of Tris(2-chloroethyl)amine hydrochloride.

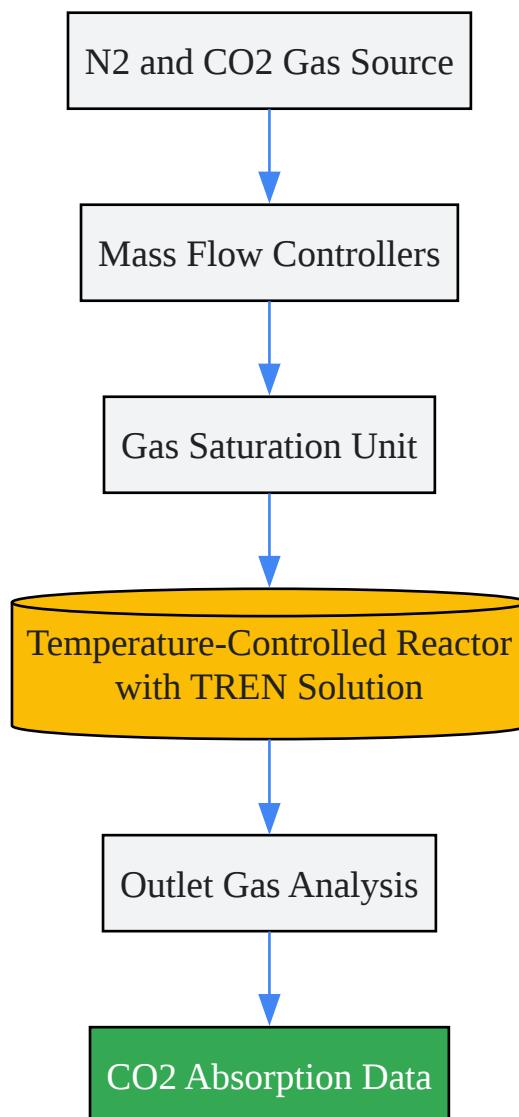
Step 2: Amination to **Tris(2-aminoethyl)amine**

- In a separate three-necked flask, add the concentrated Tris(2-chloroethyl)amine hydrochloride from the previous step to 35 g of aqueous ammonia and 100 g of ethanol to dissolve the solid.
- Heat the mixture to 70°C and reflux for 7 hours. The solution will gradually turn from colorless to dark brown.
- After cooling, remove the solvent and excess ammonia by rotary evaporation to yield a dark brown viscous material.
- Dissolve the residue in absolute ethanol and cool to precipitate ammonium chloride.
- Filter the mixture and collect the filtrate.
- Adjust the pH of the filtrate to approximately 10 with sodium hydroxide.
- Purify the product by vacuum distillation, collecting the fraction at 140-150°C at 5 kPa to obtain **Tris(2-aminoethyl)amine**.









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